

Technical Guide: Solubility of Bismuth(III) Bromide in Organic Solvents

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Compound of Interest

Compound Name: *Bismuth(III) bromide*

Cat. No.: *B147885*

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Abstract

Bismuth(III) bromide (BiBr_3) is an inorganic compound with increasing relevance in various fields, including organic synthesis, materials science, and as a precursor for bismuth-based pharmaceuticals.^{[1][2]} Its utility is often dictated by its interaction with and solubility in various media. This technical guide provides a comprehensive overview of the solubility of **Bismuth(III) bromide** in organic solvents, compiling available quantitative and qualitative data.

Furthermore, it outlines a detailed experimental protocol for the accurate determination of its solubility and presents a visual workflow to guide researchers in this process.

Properties of Bismuth(III) Bromide

Bismuth(III) bromide is a light yellow-gray crystalline or powdered solid.^[3] It is a hygroscopic compound, meaning it readily absorbs moisture from the air, and it is known to decompose in water.^{[3][4]} Key physical properties are summarized below:

Property	Value
Chemical Formula	BiBr ₃
Molar Mass	448.69 g/mol
Melting Point	218-219 °C[5][6]
Boiling Point	461-462 °C[5][7]
Density	5.72 g/cm ³ at 25 °C[5]

Solubility Data in Organic Solvents

The solubility of **Bismuth(III) bromide** in organic solvents is a critical parameter for its application in solution-phase reactions and material processing. While it is generally characterized as soluble in many organic solvents, comprehensive quantitative data in the scientific literature is limited.[1][2] The available data, both qualitative and quantitative, are presented in Table 1.

Table 1: Solubility of **Bismuth(III) Bromide** in Various Solvents

Solvent	Chemical Class	Temperature (°C)	Solubility
Acetone	Ketone	18	426 g/L
Acetone	Ketone	Not Specified	Soluble[3][7]
Diethyl Ether	Ether	Not Specified	Soluble[5][7]
Ethanol	Alcohol	Not Specified	Soluble[7]
Ethanol	Alcohol	Not Specified	Practically Insoluble
Dimethylamine	Amine	Not Specified	Very Soluble[7]
Phosphorus(V) Trichloride Oxide	Inorganic	Not Specified	Very Soluble[7]
Sulfur Dioxide	Inorganic	0	0.154 g / 100 g[7]

Note: There are conflicting reports regarding the solubility of **Bismuth(III) bromide** in ethanol.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **Bismuth(III) bromide** in an organic solvent, based on the widely accepted isothermal shake-flask method.^{[8][9]} Given that BiBr_3 is hygroscopic, all procedures should be conducted under a dry, inert atmosphere (e.g., in a glovebox or using a Schlenk line) to prevent hydrolysis.^[2]

Materials and Equipment

- **Bismuth(III) bromide** (anhydrous, high purity)
- Organic solvent of interest (anhydrous, high purity)
- Analytical balance
- Thermostatic shaker or water bath with agitation
- Vials or flasks with airtight seals
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Pre-weighed evaporation dishes or volumetric flasks
- Drying oven
- Spectrophotometer (if using spectroscopic analysis)

Procedure

Step 1: Preparation of Saturated Solution

- Add an excess amount of **Bismuth(III) bromide** to a known volume or mass of the organic solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
- Place the sealed vial in a thermostatic shaker set to the desired temperature.
- Agitate the mixture for a sufficient period to ensure equilibrium is reached. A common duration is 24 to 48 hours.^[2] Preliminary experiments can determine the minimum time required to achieve a constant concentration.

Step 2: Separation of Saturated Solution

- Once equilibrium is achieved, cease agitation and allow the excess solid to settle. It is crucial to maintain the constant temperature of the solution during this phase.
- Carefully draw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or temperature-equilibrated syringe.
- Immediately pass the solution through a syringe filter into a pre-weighed, dry container to remove any suspended solid particles.

Step 3: Analysis of Solute Concentration

Two common methods for determining the concentration of the dissolved BiBr_3 are gravimetric and spectroscopic analysis.

3.3.1. Gravimetric Analysis

- Use a pre-weighed, airtight container for collecting the filtered saturated solution.
- Record the total mass of the container and the collected solution.
- Carefully evaporate the solvent under reduced pressure or in a fume hood.
- Once the solvent is removed, place the container with the solid residue in a drying oven at a suitable temperature below the decomposition point of BiBr_3 until a constant mass is achieved.^[4]
- The mass of the dried residue corresponds to the mass of BiBr_3 dissolved in the initial mass of the solvent. Solubility can then be calculated in units such as g/100 g of solvent.

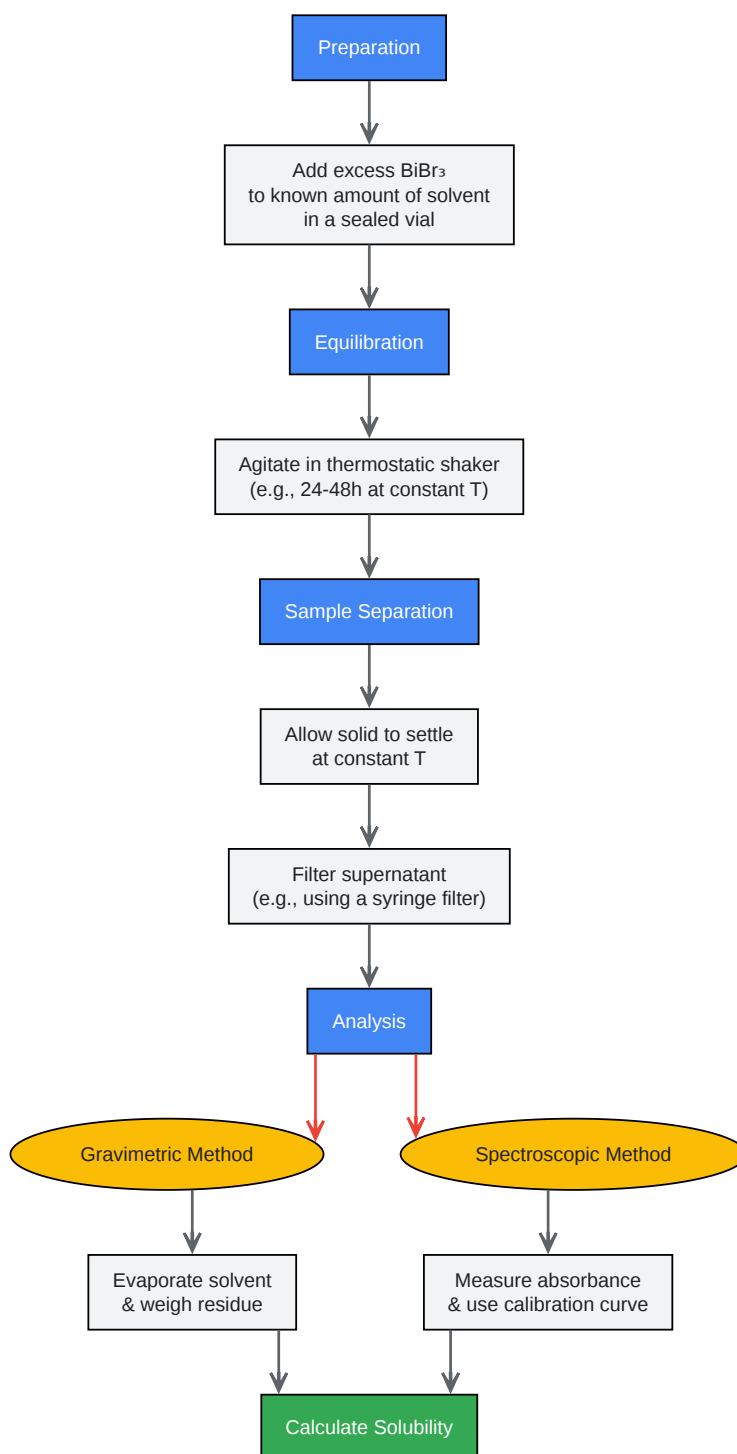
3.3.2. Spectroscopic Analysis (e.g., UV-Vis)

- Prepare a series of standard solutions of **Bismuth(III) bromide** in the chosen solvent with known concentrations.
- Measure the absorbance of these standard solutions at a specific wavelength (λ_{max}) where BiBr_3 absorbs light, to create a calibration curve (absorbance vs. concentration).

- Take the filtered saturated solution and dilute it with a known factor to bring its concentration within the range of the calibration curve.
- Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
- Calculate the original concentration of the saturated solution by accounting for the dilution factor.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **Bismuth(III) bromide** can be visualized as a workflow diagram.



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Caption: Experimental workflow for solubility determination.

Conclusion

The solubility of **Bismuth(III) bromide** in organic solvents is a key factor for its use in synthesis and materials science. This guide summarizes the currently available, though limited, solubility data. The provided detailed experimental protocol offers a robust framework for researchers to generate new, precise solubility data for BiBr_3 in various organic media, thereby facilitating its broader application in scientific research and drug development. The hygroscopic nature of BiBr_3 necessitates careful handling under inert conditions to obtain accurate and reproducible results.

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